

Proper Disposal Procedures for 1,3,5-Tris(p-formylphenyl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-Tris(p-formylphenyl)benzene

Cat. No.: B054969

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **1,3,5-Tris(p-formylphenyl)benzene** (TFPB). Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

1,3,5-Tris(p-formylphenyl)benzene is classified as an irritant, capable of causing skin, eye, and respiratory irritation.^[1] Always handle this compound in a well-ventilated area, preferably within a chemical fume hood. Personal Protective Equipment (PPE) is mandatory.

Required Personal Protective Equipment (PPE):

- **Gloves:** Nitrile or other chemically resistant gloves.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved respirator is recommended.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1,3,5-Tris(p-formylphenyl)benzene** is provided in the table below. This information is crucial for understanding its behavior and potential hazards.

Property	Value
Chemical Formula	C ₂₇ H ₁₈ O ₃
Molecular Weight	390.43 g/mol
Appearance	Solid powder
Melting Point	250 °C[2]
Solubility	Soluble in polar organic solvents such as dichloromethane (DCM), dimethylformamide (DMF), and dimethyl sulfoxide (DMSO).[3][4]
Chemical Incompatibilities	Strong oxidizing agents, strong bases.

Disposal Procedures

The preferred method for the disposal of **1,3,5-Tris(p-formylphenyl)benzene** is incineration by a licensed hazardous waste disposal facility.

- **Dissolution:** Dissolve the **1,3,5-Tris(p-formylphenyl)benzene** waste in a suitable combustible solvent. Non-halogenated solvents are often preferred for incineration.[5][6]
- **Packaging:** Place the dissolved waste in a securely sealed, properly labeled container. The label must clearly state "Hazardous Waste" and identify the contents.
- **Storage:** Store the container in a designated hazardous waste accumulation area, away from incompatible materials.
- **Collection:** Arrange for collection by your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.

Any materials, such as filter paper, gloves, or absorbent pads, that are contaminated with **1,3,5-Tris(p-formylphenyl)benzene** must be disposed of as hazardous waste.

- Collection: Place all contaminated solid waste into a designated, labeled hazardous waste bag or container.
- Sealing: Securely seal the container to prevent any release of the chemical.
- Disposal: Dispose of the container through your institution's hazardous waste management program.

Spill Management

In the event of a spill, follow these procedures:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Ventilate: Increase ventilation to the area.
- Containment: For small spills, carefully sweep the solid material to collect it into a sealed container, taking care not to create dust.
- Decontamination: Clean the spill area with a suitable solvent and absorbent material.
- Disposal: All materials used for spill cleanup must be disposed of as hazardous waste.

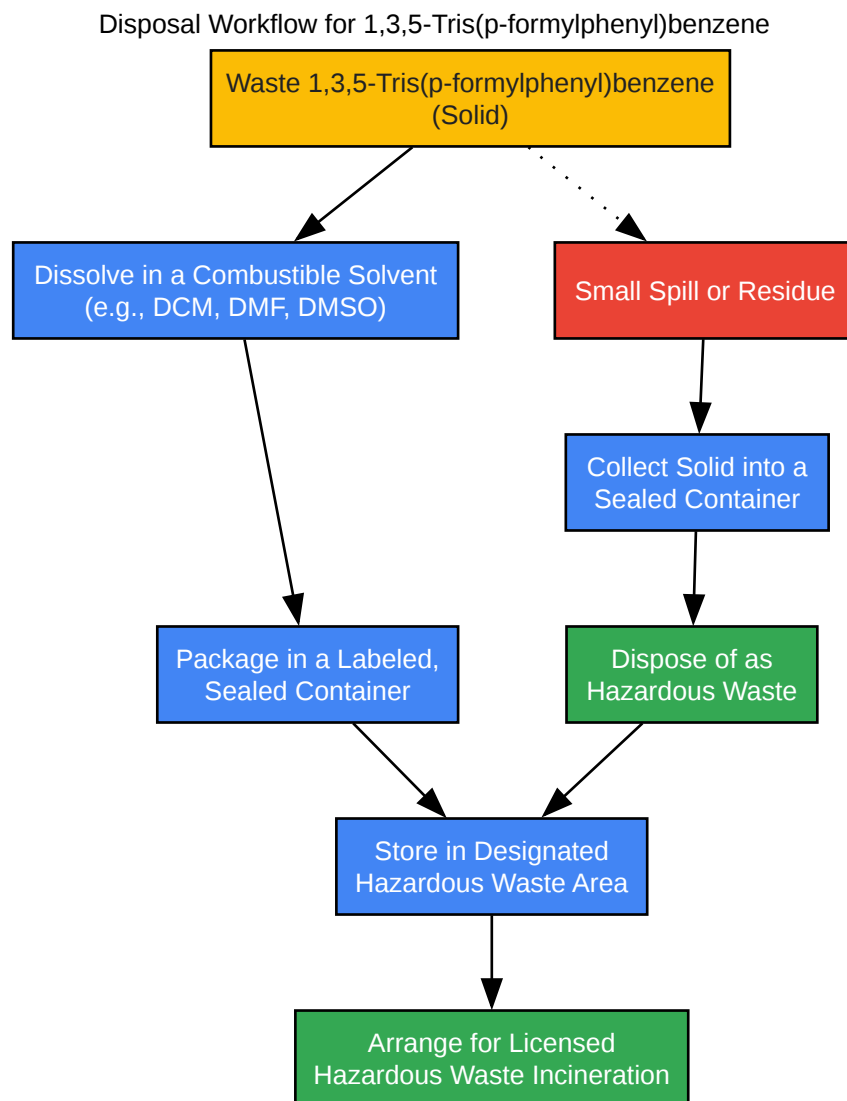
Experimental Protocols

While no specific experimental protocols for disposal are cited, the general procedure for preparing a chemical for incineration is as follows:

- Solvent Selection: Choose a combustible solvent in which the compound is soluble.
- Dissolution: In a fume hood, carefully add the **1,3,5-Tris(p-formylphenyl)benzene** waste to the solvent in a suitable container.
- Mixing: Gently agitate the mixture until the solid is completely dissolved.
- Transfer: Transfer the solution to a designated hazardous waste container.
- Labeling: Ensure the container is accurately labeled with its contents.

Visual Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **1,3,5-Tris(p-formylphenyl)benzene**.



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Caption: Disposal workflow for **1,3,5-Tris(p-formylphenyl)benzene**.

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